

CAS number 13453-71-9 physicochemical data

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Compound of Interest

Compound Name: *Lithium chlorate*

Cat. No.: *B081312*

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An In-depth Technical Guide to the Physicochemical Properties of **Lithium Chlorate** (CAS Number: 13453-71-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lithium chlorate (LiClO_3), identified by CAS number 13453-71-9, is an inorganic compound with significant applications in various fields, including as an oxidizing agent and in the formulation of pyrotechnics.[1] A thorough understanding of its physicochemical properties is paramount for its safe handling, effective utilization in research and development, and for predicting its behavior in different experimental settings. This technical guide provides a comprehensive overview of the core physicochemical data of **lithium chlorate**, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

Physicochemical Data

The quantitative physicochemical properties of **lithium chlorate** are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Source
Molecular Formula	ClLiO ₃	[2]
Molecular Weight	90.39 g/mol	[2][3]
Appearance	Colorless hygroscopic rhombohedral needles	[4]
Melting Point	127.6 to 129 °C (decomposes at 270 °C)	[3][4]
Density	1.119 g/cm ³	[4]

Solubility in Water

Temperature (°C)	Solubility (g/100 mL)	Source
0	241	[3]
25	459	[3]
60	777	[3]
100	2226	[3]

Computed Properties

Property	Value	Source
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	0	[2]
Exact Mass	89.9696000 Da	[2]
Topological Polar Surface Area	57.2 Å ²	[2]
Heavy Atom Count	4	[2]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **lithium chlorate** are provided below. These protocols are based on established analytical techniques for inorganic salts.

Determination of Melting Point (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a crystalline solid.^[5]^[6]

Apparatus:

- Melting point apparatus
- Capillary tubes (one end sealed)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of dry **lithium chlorate** is finely ground into a powder using a mortar and pestle.^[7]
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.^[7]^[8]
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.^[9]
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.^[7]

- Observation: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.[7]

Determination of Solubility in Water (Isothermal Method)

This protocol describes the determination of **lithium chlorate**'s solubility in water at a constant temperature.

Apparatus:

- Constant temperature water bath
- Conical flasks with stoppers
- Magnetic stirrer and stir bars
- Analytical balance
- Pipettes
- Oven

Procedure:

- Equilibrium Mixture Preparation: An excess amount of **lithium chlorate** is added to a known volume of deionized water in a stoppered conical flask.
- Equilibration: The flask is placed in a constant temperature water bath and stirred vigorously using a magnetic stirrer for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.[1]
- Sample Withdrawal: After stirring is stopped, the solution is allowed to stand undisturbed in the water bath for several hours to allow the undissolved solid to settle. A known volume of the clear supernatant (saturated solution) is carefully withdrawn using a pre-heated or pre-cooled pipette to the bath temperature to avoid precipitation.[1]

- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed evaporating dish. The water is then evaporated by heating in an oven at a temperature below the decomposition temperature of **lithium chlorate** (e.g., 100-110°C) until a constant weight is achieved.^[1]
- **Calculation:** The mass of the dissolved **lithium chlorate** is determined by subtracting the weight of the empty evaporating dish from the final constant weight. The solubility is then expressed as grams of solute per 100 mL or 100 g of solvent.

Determination of Density (Pycnometer Method)

The density of a substance can be accurately determined using a pycnometer or density bottle.

Apparatus:

- Pycnometer (a specific volume glass flask with a ground-glass stopper with a capillary tube)
- Analytical balance
- Thermometer
- Deionized water

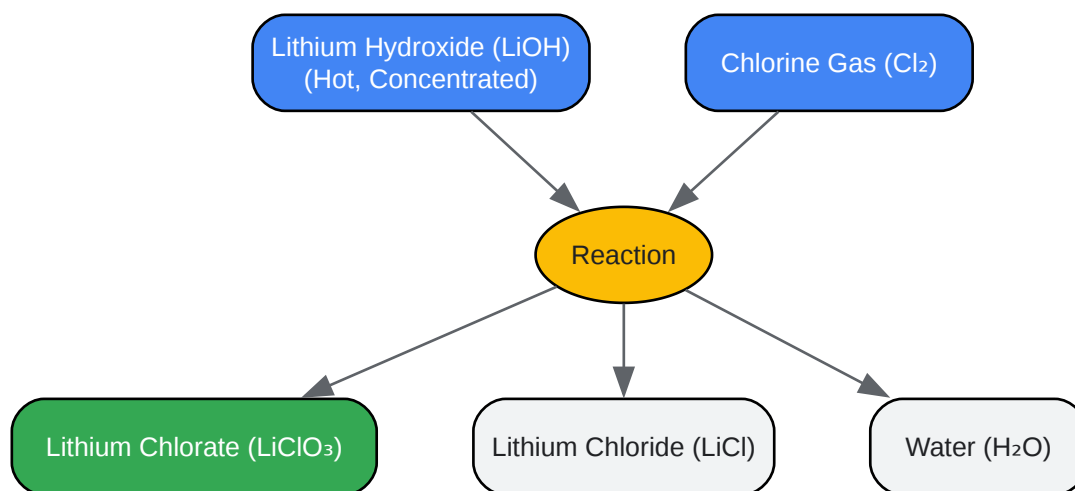
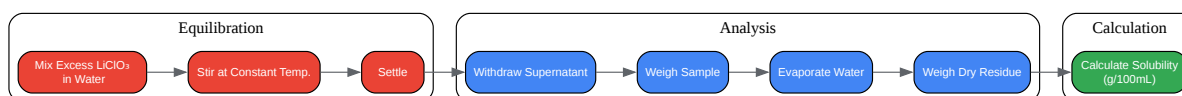
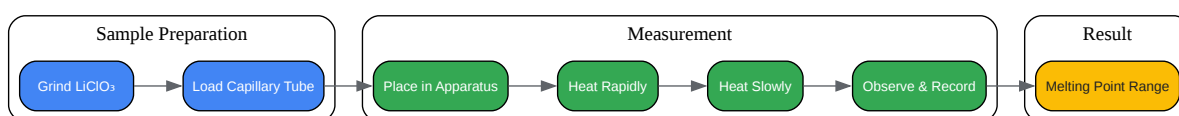
Procedure:

- **Mass of Empty Pycnometer:** The clean and dry pycnometer is weighed accurately (m_1).
- **Mass of Pycnometer with Sample:** A quantity of **lithium chlorate** is added to the pycnometer, and it is weighed again (m_2).
- **Mass of Pycnometer with Sample and Water:** The pycnometer is filled with deionized water, ensuring no air bubbles are trapped. The stopper is inserted, and any excess water that emerges from the capillary is wiped off. The pycnometer is then weighed (m_3).
- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with deionized water only. It is then weighed (m_4).

- Calculation: The density (ρ) of **lithium chlorate** is calculated using the following formula: $\rho = [(m_2 - m_1) / ((m_4 - m_1) - (m_3 - m_2))] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

Visualizations

The following diagrams, created using the DOT language, illustrate key workflows related to **lithium chlorate**.



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